

Chloroacetone: A Technical Guide on its Lachrymatory Properties and Exposure Limits

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Compound of Interest

Compound Name: Chloroacetone

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Introduction

Chloroacetone (CAS No. 78-95-5) is a halogenated ketone with the chemical formula $\text{CH}_3\text{COCH}_2\text{Cl}$.^[1] It presents as a colorless to amber liquid characterized by a pungent, suffocating odor.^{[2][3]} While utilized in various industrial applications—including the manufacturing of color photography couplers, fungicides, bactericides, and as an intermediate in the synthesis of pharmaceuticals and perfumes—it is most notable for its potent lachrymatory and toxic properties.^{[2][3][4]} **Chloroacetone** is a powerful tear-inducing agent (lachrymator) and was historically used as a chemical warfare agent.^{[1][4]} It is highly toxic via inhalation, ingestion, and dermal absorption, posing significant occupational and safety challenges.^{[2][5][6]} This guide provides an in-depth review of its lachrymatory effects, proposed mechanism of action, established occupational exposure limits, and a general framework for its experimental evaluation.

Lachrymatory Properties and Mechanism of Action Physiological Response

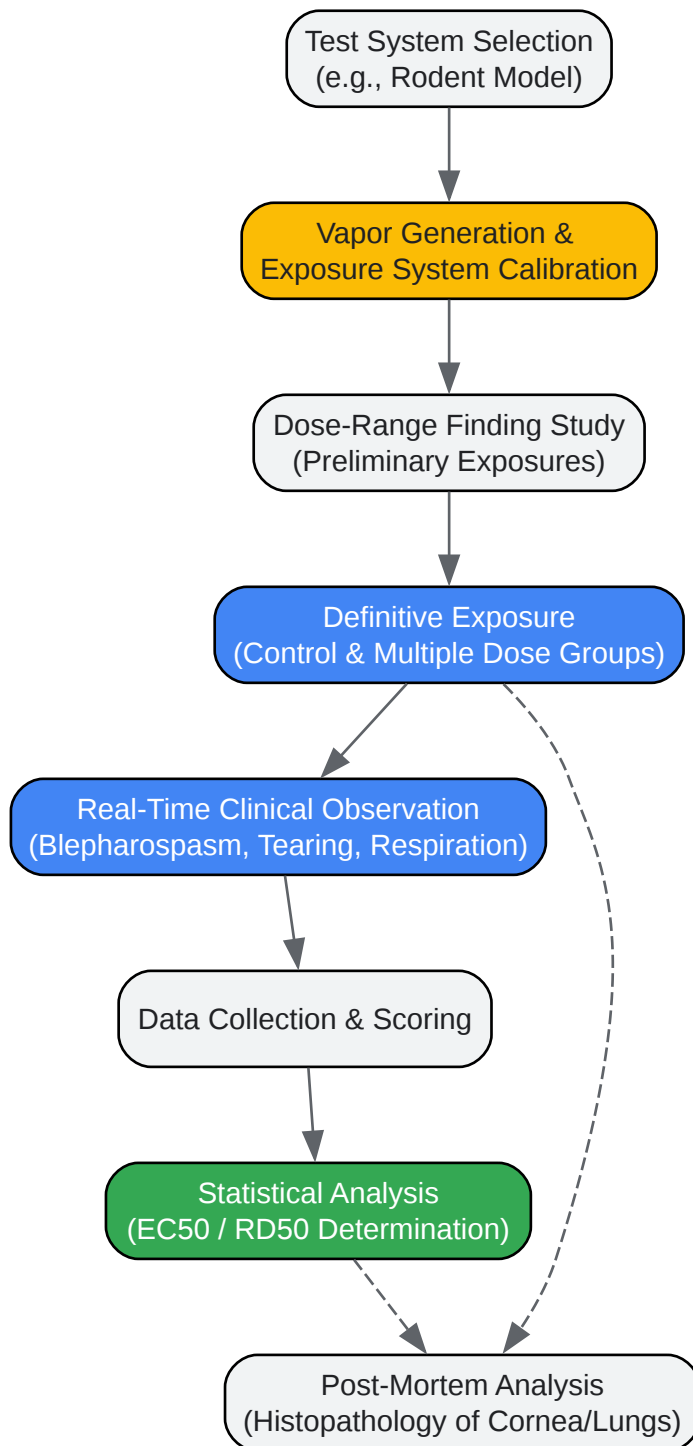
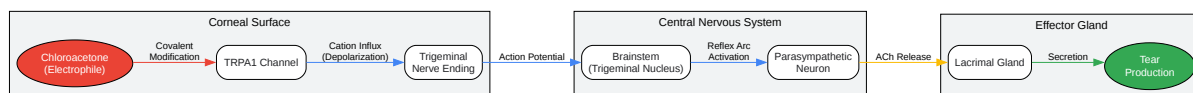
Exposure to low concentrations of **chloroacetone** vapor induces a rapid and severe irritant response. The primary and most immediate effect is intense lacrimation (tearing).^{[2][5][7]} Human data indicates that immediate lacrimation occurs at concentrations of approximately 5 ppm.^[2] Another report associated a concentration of 4.7 ppm with both lacrimation and a

burning sensation on the skin.[2] The substance is classified as severely irritating to the eyes, skin, and the entire respiratory tract.[6][8] At higher, albeit still low, concentrations, the effects quickly become debilitating; a concentration of 26 ppm is reportedly intolerable to humans after just one minute of exposure.[2]

Proposed Mechanism of Action

While specific mechanistic studies on **chloroacetone** are limited, its action as a lachrymator is likely mediated through the activation of sensory nerve receptors.[2] **Chloroacetone** is an α -haloketone, a class of electrophilic compounds. Electrophilic irritants are known agonists of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel, which is densely expressed on the nerve endings of trigeminal sensory neurons that innervate the cornea and respiratory tract.[9][10]

Activation of these TRPA1 channels by an electrophilic agent like **chloroacetone** leads to a rapid influx of cations (primarily Ca^{2+} and Na^{+}), causing depolarization of the neuron.[10] This generates an action potential that propagates along the trigeminal nerve to the brainstem. In the brainstem, a reflex arc is initiated, leading to the activation of parasympathetic efferent neurons. These neurons innervate the lacrimal gland and, upon stimulation, release acetylcholine (ACh). ACh binds to muscarinic receptors on the gland, triggering the secretion of tears. This neurogenic inflammation pathway is a key defense mechanism against chemical irritants.[10][11]



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